

Personal Protective Equipment (PPE) & Handling Guide: 4-Chloro-8-methylquinoline

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chloro-8-methylquinoline

CAS No.: 18436-73-2

Cat. No.: B097423

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CAS No: 18436-73-2 Formula: C10H8ClN Molecular Weight: 177.63 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)

Executive Safety Assessment

As a Senior Application Scientist, I prioritize mechanism-based safety. You are not just handling a chemical; you are managing a halogenated nitrogen heterocycle. The chloro-group at the 4-position activates the ring, making it susceptible to nucleophilic attack, while the 8-methyl group adds lipophilicity, potentially increasing dermal absorption rates compared to the parent quinoline.

The Core Hazard: This compound is classified primarily as an Irritant (Skin/Eye/Respiratory). However, in drug development workflows, we treat all 4-chloroquinolines as potential sensitizers and severe eye hazards due to their structural similarity to known corneal corrosives.

GHS Hazard Classification (Verified)

Hazard Code	Description	Operational Implication
H315	Causes skin irritation	Direct contact will cause dermatitis; lipophilicity aids penetration.
H319	Causes serious eye irritation	Critical Risk: Dust/vapors can cause immediate lacrimation and potential corneal clouding.
H335	May cause respiratory irritation	Inhalation of dust or sublimed vapors triggers mucosal inflammation.

Barrier Protection Strategy (PPE)

Do not rely on generic "lab safety" rules. Use this targeted protection matrix designed for halogenated heterocycles.

A. Respiratory Protection (The First Line)

Engineering Control: All open handling (weighing, transfer) must occur inside a certified Chemical Fume Hood.

- Solid State (Powder/Crystals): If hood work is impossible (e.g., instrument maintenance), use a P100 (HEPA) particulate respirator. N95 is insufficient for fine organic dusts that may sublime.
- Solution State: If dissolved in volatile solvents (DCM, THF), a Half-face respirator with Organic Vapor (OV) cartridges is required outside the hood.

B. Ocular Protection (Non-Negotiable)

Standard: Chemical Splash Goggles (ANSI Z87.1+).

- Why? Safety glasses allow dust entry from the side. **4-Chloro-8-methylquinoline** dust is a potent lachrymator (tear-inducing).

- Escalation: If heating the reaction or handling >10g, add a Face Shield over the goggles to protect the neck and face from thermal splashes.

C. Dermal Protection (Glove Logic)

The 8-methyl group increases lipid solubility, meaning this compound can permeate standard nitrile gloves faster than unsubstituted quinoline.

Task	Glove Material	Thickness	Estimated Breakthrough
Standard Handling (Weighing)	Nitrile (Double Gloved)	5 mil (min)	> 120 mins
Solvent Handling (DCM/Chloroform)	PVA or Silver Shield™	Laminate	> 480 mins
Spill Cleanup	Butyl Rubber	25 mil	> 480 mins

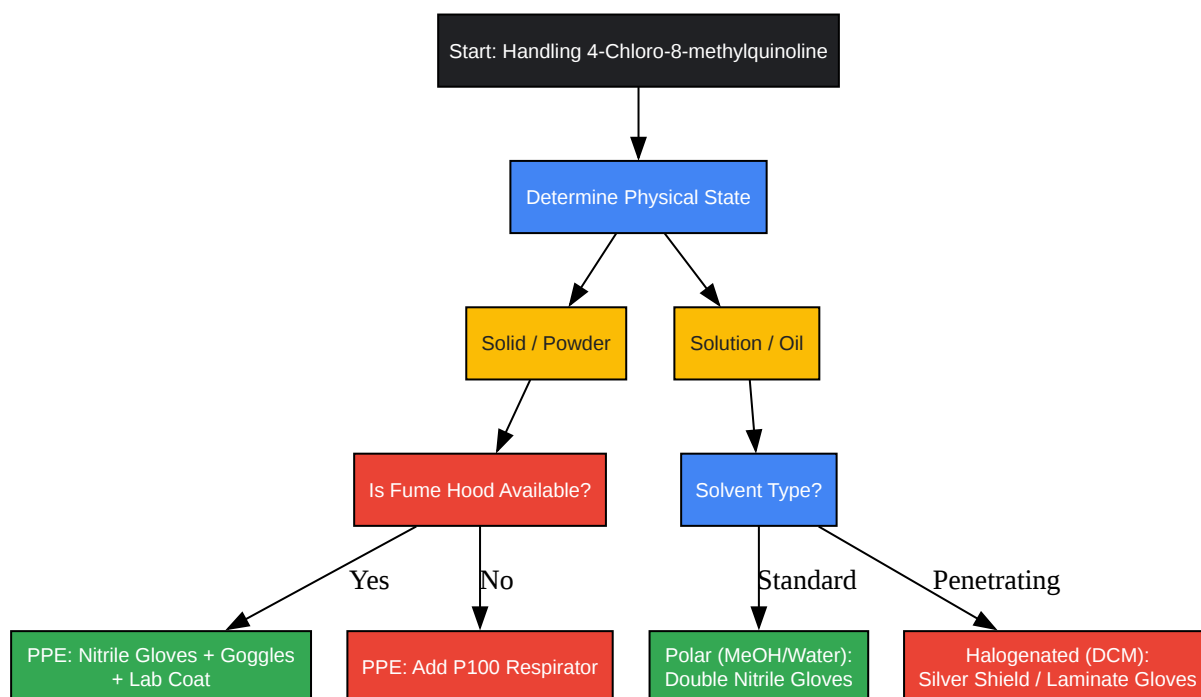
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Technique: Change outer nitrile gloves immediately upon splash. Do not re-use.

Operational Workflow & Logic

Diagram 1: PPE Selection Decision Tree

This logic flow ensures you select the correct barriers based on the physical state of the chemical.



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Caption: Decision logic for selecting PPE based on physical state and solvent carrier.

Step-by-Step Handling Protocol

1. Pre-Work Validation

- Verify fume hood airflow (>100 fpm).
- Prepare a "solid waste" container inside the hood to avoid transferring contaminated weighing boats across the lab.
- Self-Validating Step: Check glove integrity by inflating them slightly before donning.

2. Weighing & Transfer

- The Risk: Static electricity can cause the powder to "jump," creating airborne dust.

- Control: Use an antistatic gun or wipe on the spatula and weighing boat.
- Technique: Keep the sash as low as possible. Do not lean your head into the hood.

3. Reaction Monitoring

- When taking TLC samples, assume the capillary tube is coated with the compound. Dispose of it immediately into a sharps container inside the hood.

Emergency Response & Disposal

Diagram 2: Spill Response Loop

Immediate actions to mitigate exposure during an accidental release.



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Caption: Workflow for safely managing solid or liquid spills of **4-Chloro-8-methylquinoline**.

Decontamination & Disposal[4][5]

- Glassware: Rinse with Acetone or Ethanol first (to dissolve the organic quinoline), then wash with soap and water. Do not put contaminated glassware directly into a base bath without pre-rinsing, as this can generate secondary vapors.
- Waste Stream: Dispose of as Halogenated Organic Waste. Do not mix with oxidizers (e.g., Nitric acid waste) as quinolines can react exothermically.

References

- PubChem. (2024).[4] Compound Summary: 8-Methylquinoline (Structural Analog Hazard Data). National Library of Medicine. Retrieved from [\[Link\]](#)

- ECHA (European Chemicals Agency). (2024).^{[4][5]} C&L Inventory: Chlorinated Quinoline Derivatives. Retrieved from [\[Link\]](#)

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Sources

- 1. 18436-73-2|4-Chloro-8-methylquinoline|BLD Pharm [\[bldpharm.com\]](#)
- 2. 18436-73-2|4-Chloro-8-methylquinoline|BLD Pharm [\[bldpharm.com\]](#)
- 3. 4-Chloro-8-methylquinoline, Thermo Scientific Chemicals 1 g | Request for Quote [\[thermofisher.com\]](#)
- 4. 4-Chloro-3-methylquinoline | C₁₀H₈CIN | CID 256888 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 5. 4-Chloro-8-methoxy-2-methylquinoline | C₁₁H₁₀CINO | CID 807583 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
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